

A Comprehensive Technical Review of Metobromuron Research

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Compound of Interest

Compound Name: Metobromuron

Cat. No.: B166326

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This technical guide provides an in-depth review of the existing scientific literature on **Metobromuron**, a phenylurea herbicide. The document covers its core mechanism of action, toxicological profile, metabolic pathways, environmental fate, and the analytical methodologies used for its detection and quantification. All quantitative data has been consolidated into structured tables, and key processes are visualized through diagrams to facilitate a clear understanding for research and development professionals.

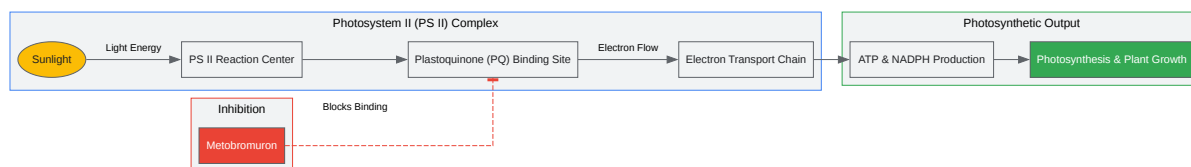
Core Concepts: Chemical Identity and Use

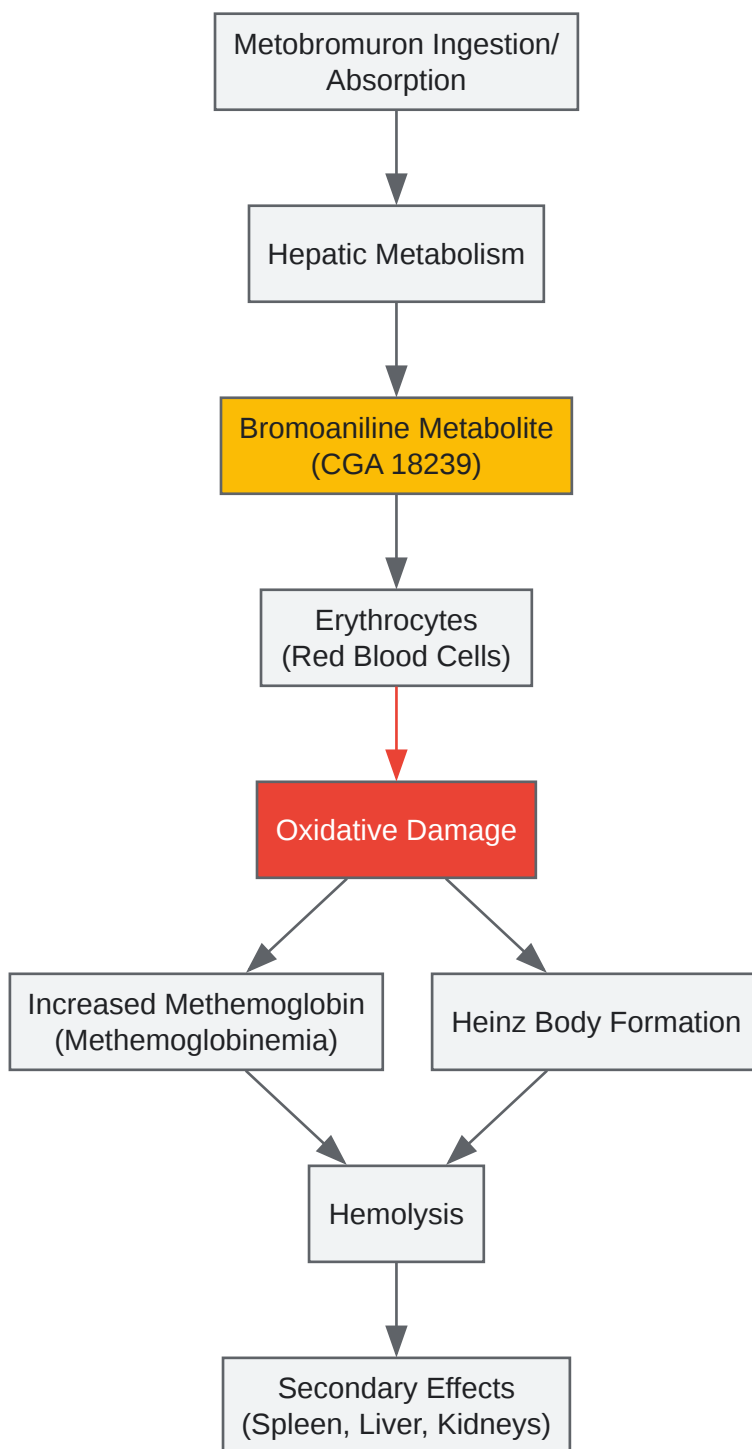
Metobromuron (CAS No: 3060-89-7; Chemical Formula: $C_9H_{11}BrN_2O_2$) is a selective, pre-emergence herbicide used to control annual broad-leaved weeds and grasses.[1][2] It belongs to the substituted urea class of herbicides and is categorized as a Group 5 herbicide by the Herbicide Resistance Action Committee (HRAC Group C2), which acts by inhibiting photosynthesis.[2][3] **Metobromuron** is primarily applied to the soil surface before crop emergence and is taken up by the roots of developing weeds.[3] It is registered for use on crops such as potatoes, sunflowers, soybeans, and tomatoes in various regions, including Europe and New Zealand.

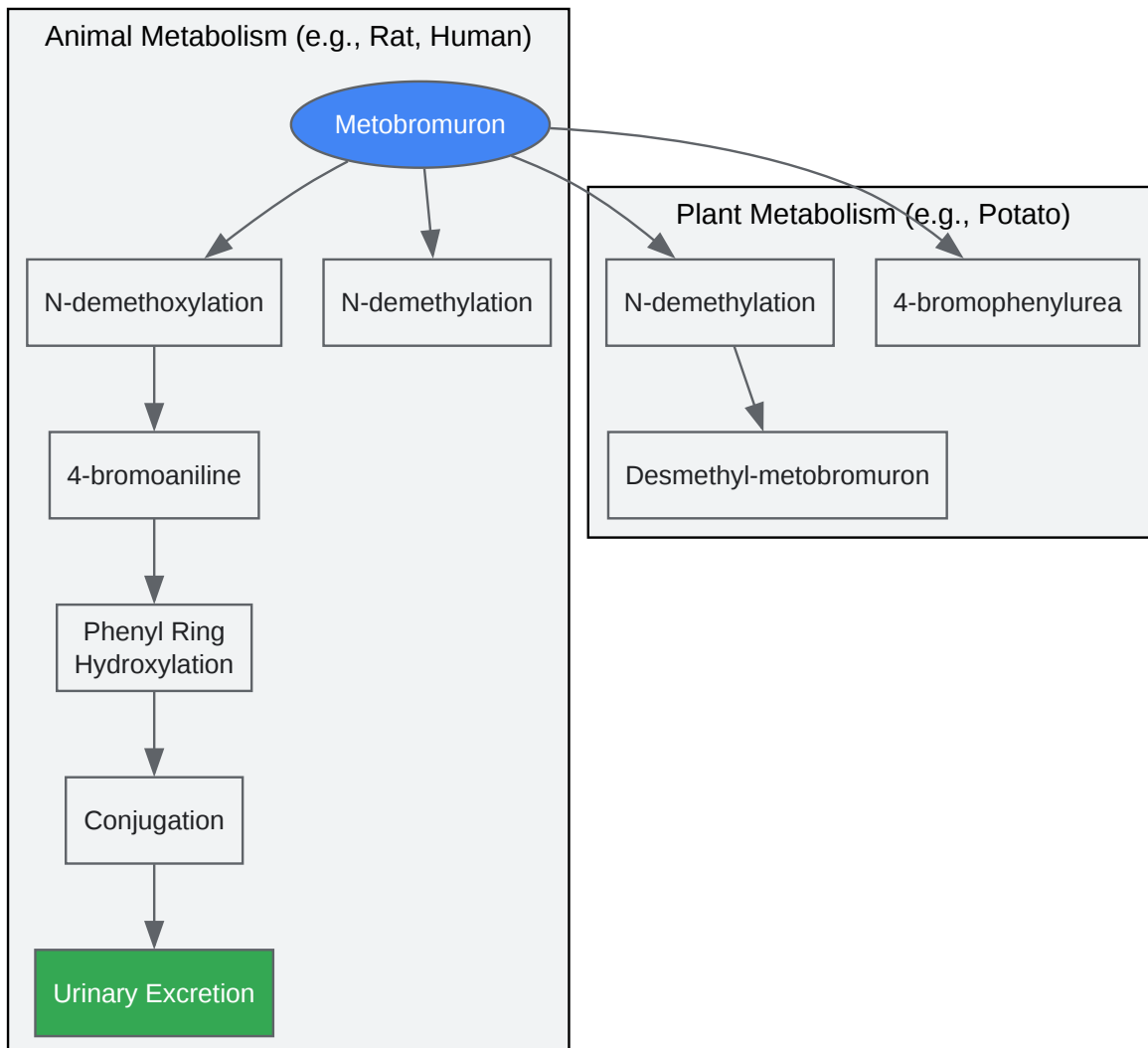
Mechanism of Action

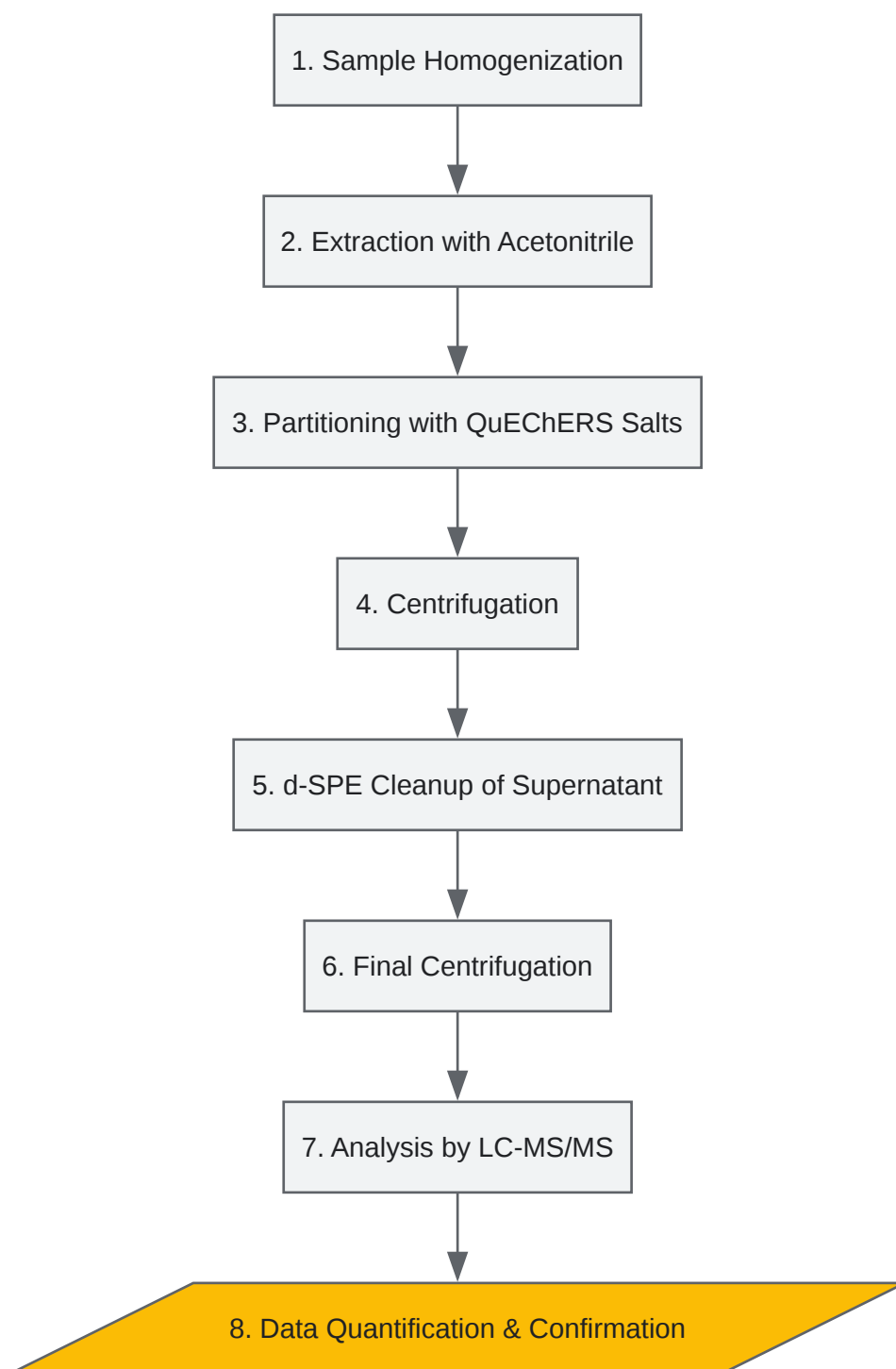
The primary herbicidal activity of **Metobromuron** stems from its role as an inhibitor of photosynthetic electron transport at photosystem II (PS II). It binds to the D1 quinone-binding

protein within the PS II complex, thereby blocking the plastoquinone (PQ) binding site. This interruption halts the flow of electrons, which in turn stops the production of ATP and NADPH, the energy and reducing power necessary for carbon fixation. The ultimate result is the cessation of photosynthesis, leading to the death of the target weed.









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References

- 1. Page loading... [guidechem.com]
- 2. Metobromuron (Ref: C 3216) [sitem.herts.ac.uk]
- 3. apvma.gov.au [apvma.gov.au]
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